

commercial suppliers of 4-Desacetamido-4-chloro Andarine-D4

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Compound of Interest

Compound Name: 4-Desacetamido-4-chloro
Andarine-D4

Cat. No.: B15556226

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An In-Depth Technical Guide to Sourcing and Application of 4-Desacetamido-4-chloro Andarine-D4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and potential applications of **4-Desacetamido-4-chloro Andarine-D4**, a deuterated analog of a known Andarine metabolite. This document is intended for researchers in the fields of pharmacology, analytical chemistry, and drug metabolism.

Introduction

4-Desacetamido-4-chloro Andarine-D4 is a stable isotope-labeled internal standard used for the accurate quantification of its unlabeled counterpart, a potential metabolite or impurity of Andarine (S-4). Andarine is a selective androgen receptor modulator (SARM) that has been investigated for its potential to treat muscle wasting and osteoporosis.[1][2][3][4] The use of a deuterated internal standard is crucial in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to correct for variations in sample preparation and matrix effects, ensuring high accuracy and precision.[5][6][7]

Commercial Suppliers

4-Desacetamido-4-chloro Andarine-D4 is available from several commercial suppliers specializing in research chemicals and reference standards. The following table summarizes the available information from prominent vendors.

Supplier	Product Code	CAS Number (Unlabeled)	Molecular Formula
Santa Cruz Biotechnology	sc-517560	541497-92-1	C ₁₇ H ₁₀ D ₄ ClF ₃ N ₂ O ₅
LGC Standards	TRC-D289537	541497-92-1	C ₁₇ H ₁₀ D ₄ ClF ₃ N ₂ O ₅
Clearsynth	CS-T-97631	541497-92-1	C ₁₇ H ₁₀ D ₄ ClF ₃ N ₂ O ₅
MedchemExpress	HY-W708163	Not Specified	C ₁₇ H ₁₀ D ₄ ClF ₃ N ₂ O ₅

Note: Researchers should always request a certificate of analysis from the supplier to confirm the identity, purity, and isotopic enrichment of the compound.

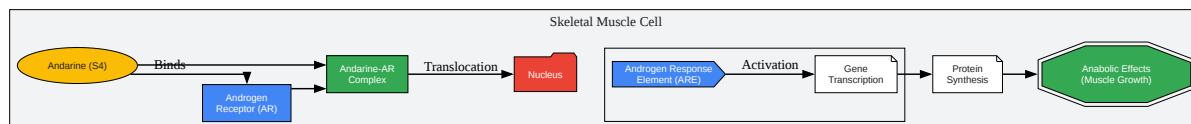
Technical Data and Biological Context

3.1. Chemical Properties

Property	Value
Molecular Weight	~422.78 g/mol
Synonyms	(2S)-3-(4-Chlorophenoxy)-2-hydroxy-2-methyl-N-[4-nitro-3-(trifluoromethyl)phenyl]propanamide-D4
Class	Stable Isotope-Labeled Compound, SARM Metabolite Analog

3.2. Mechanism of Action of Andarine (Parent Compound)

Andarine is a partial agonist of the androgen receptor (AR).[1] Its tissue-selective nature allows it to promote anabolic effects in muscle and bone with reduced androgenic effects in other tissues like the prostate.[3][8][9]



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Caption: Andarine's mechanism of action in skeletal muscle.

3.3. Metabolism of Andarine

The metabolism of Andarine involves the formation of various glucuronide and sulfate conjugates.[10] The "desacetamido" in the name of the target compound suggests it may be a metabolite formed by the hydrolysis of the acetamido group of Andarine.

Experimental Protocols and Applications

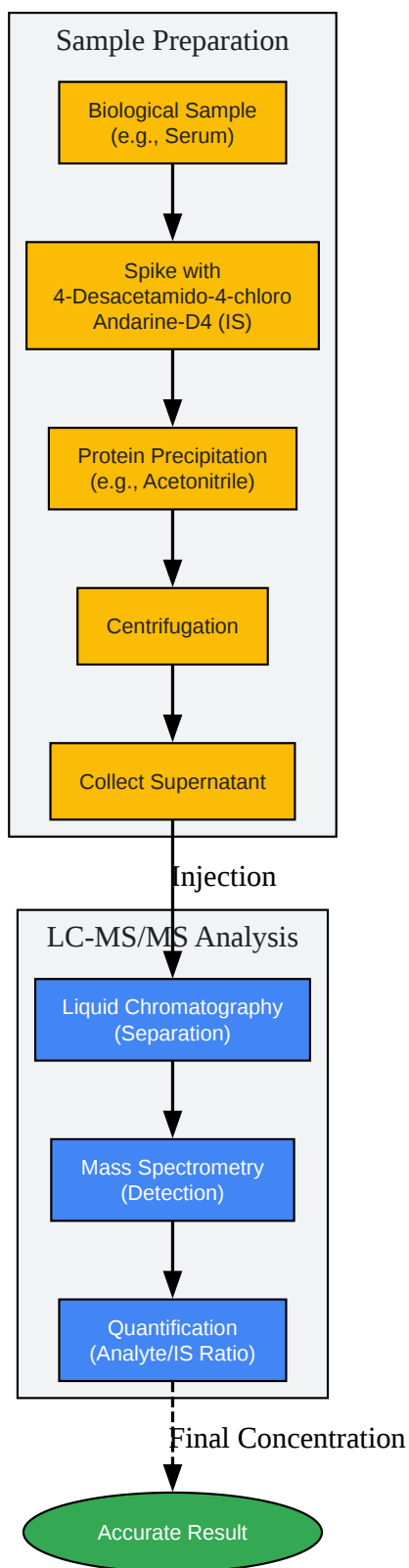
The primary application of **4-Desacetamido-4-chloro Andarine-D4** is as an internal standard for quantitative analysis using LC-MS/MS. Below is a generalized protocol for the determination of the unlabeled analyte in a biological matrix.

4.1. Sample Preparation (Protein Precipitation)

- To a 100 μ L aliquot of the biological sample (e.g., rat serum), add 20 μ L of a 10 μ g/mL solution of **4-Desacetamido-4-chloro Andarine-D4** (internal standard).[11]
- Add 600 μ L of acetonitrile to precipitate proteins.[11]
- Vortex the mixture for 2 minutes at 2000 rpm.[11]
- Centrifuge at 12,000 rpm for 10 minutes to pellet the precipitated proteins.[11]
- Transfer the supernatant to an HPLC vial for analysis.[11]

4.2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reverse-phase column is typically suitable.
 - Mobile Phase: A gradient of methanol and an aqueous buffer (e.g., 10 mM ammonium formate) is often used.[\[11\]](#)
 - Injection Volume: 2 μ L.[\[11\]](#)
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI), either in positive or negative mode, should be optimized for the analyte.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both the analyte and the deuterated internal standard must be determined.

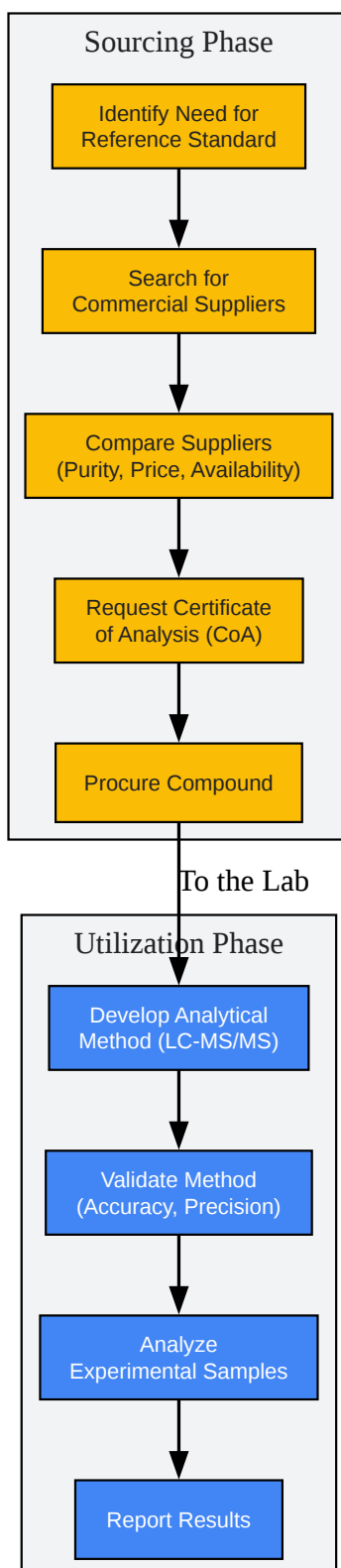


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Caption: Workflow for bioanalysis using a deuterated internal standard.

Sourcing and Utilization Workflow

The process of acquiring and using a specialized chemical like **4-Desacetamido-4-chloro Andarine-D4** for research involves several key steps.



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Caption: Logical workflow for sourcing and utilizing a reference standard.

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References

- 1. Andarine - Wikipedia [en.wikipedia.org]
- 2. Andarine: Overview, Uses, Side Effects, Precautions, Interactions, Dosing and Reviews [webmd.com]
- 3. swolverine.com [swolverine.com]
- 4. muscleandbrawn.com [muscleandbrawn.com]
- 5. Internal standard in LC-MS/MS - Chromatography Forum [chromforum.org]
- 6. resolvemass.ca [resolvemass.ca]
- 7. myadlm.org [myadlm.org]
- 8. benchchem.com [benchchem.com]
- 9. musclechem.com [musclechem.com]
- 10. Andarine : a selective androgen receptor modulator_Chemicalbook [chemicalbook.com]
- 11. farmaciajournal.com [farmaciajournal.com]
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